

# Total Synthesis of Streptothricin E: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Streptothricin  ${\bf E}$  is a member of the streptothricin class of antibiotics, characterized by a unique structure comprising a streptolidine lactam, a carbamoylated gulosamine sugar, and a  $\beta$ -lysine chain. While the emergence of antibiotic resistance has renewed interest in this class of compounds, the total synthesis of individual streptothricin members remains a significant challenge. This document provides detailed application notes and protocols for the total synthesis of **Streptothricin E**, based on a convergent synthetic strategy adapted from the successful total synthesis of its analogue, Streptothricin  ${\bf F}$ .[1][2] The key difference in the synthesis of **Streptothricin E** is the incorporation of a di- $\beta$ -lysine moiety instead of a single  $\beta$ -lysine residue.

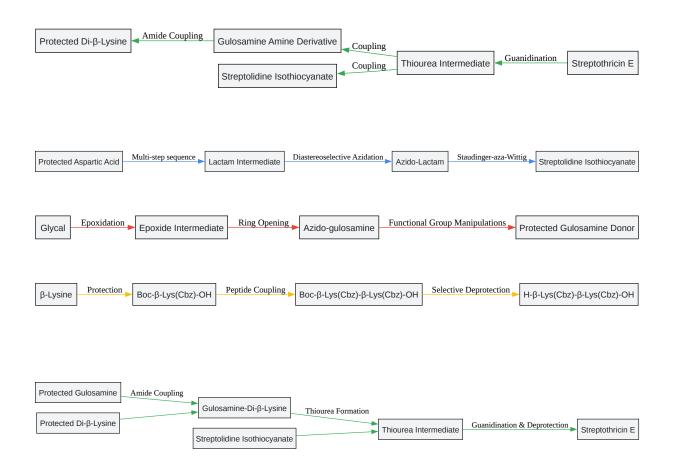
The presented synthetic approach is divided into three main modules: the synthesis of the streptolidine lactam core, the preparation of the gulosamine donor, and the synthesis of the orthogonally protected di-β-lysine fragment. These fragments are subsequently coupled and elaborated to afford the final natural product. This modular strategy allows for the potential generation of analogues for structure-activity relationship (SAR) studies.

## **Retrosynthetic Analysis**

The retrosynthetic analysis for **Streptothricin E** follows a convergent approach, disconnecting the molecule into three key building blocks: the streptolidine lactam isothiocyanate, the



protected gulosamine core, and an orthogonally protected di-β-lysine unit.



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## References

1. The convergent total synthesis and antibacterial profile of the natural product streptothricin
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- 2. The convergent total synthesis and antibacterial profile of the natural product streptothricin F Chemical Science (RSC Publishing) DOI:10.1039/D1SC06445B [pubs.rsc.org]
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